

Application Notes and Protocols for 2-Acetoxy-pentafluorobenzophenone in Organic Synthesis

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Compound of Interest

Compound Name: 2-Acetoxy-2',3',4',5',6'-
pentafluorobenzophenone

CAS No.: 890099-21-5

Cat. No.: B1323993

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Introduction:

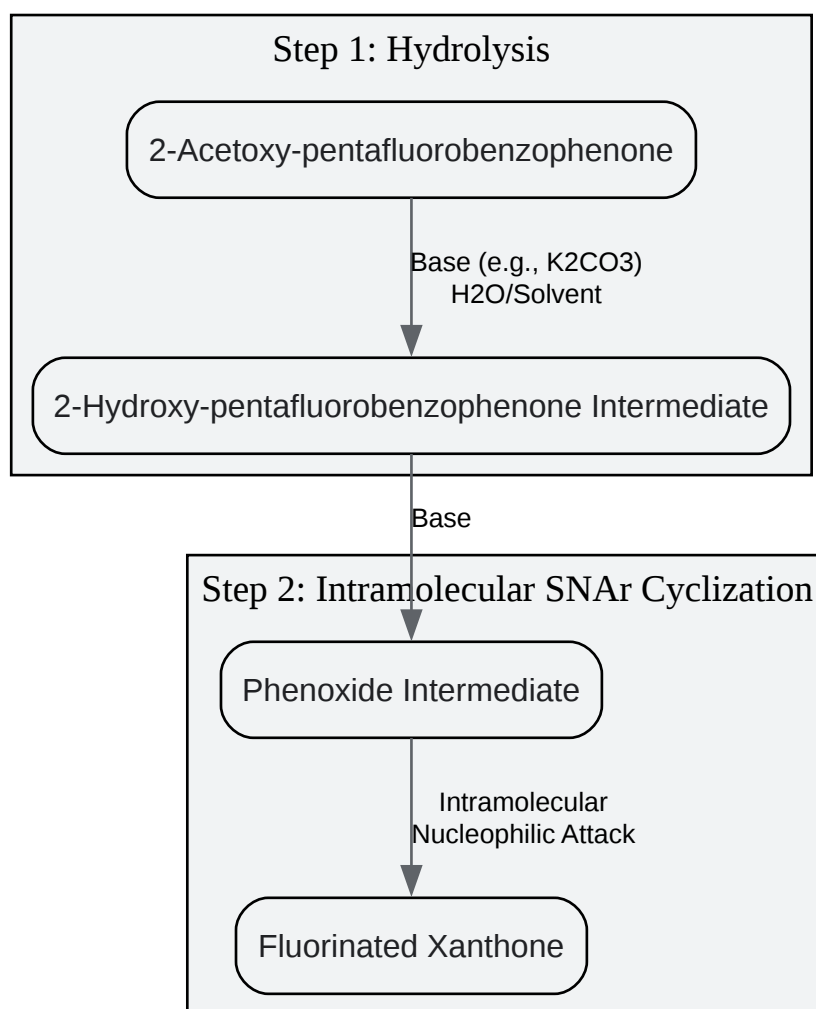
2-Acetoxy-pentafluorobenzophenone is a highly functionalized aromatic ketone with significant potential in modern organic synthesis. Its structure combines a pentafluorinated phenyl ring, which is highly susceptible to nucleophilic aromatic substitution (S_NAr), with an ortho-acetoxy group that can be hydrolyzed to a directing hydroxyl group or participate in cyclization reactions. Furthermore, the benzophenone core is a well-established chromophore, suggesting applications in photochemistry.^[1] The electron-withdrawing nature of the pentafluorophenyl group is expected to enhance the electrophilicity of the carbonyl carbon, influencing its reactivity towards nucleophiles. This guide provides detailed application notes and protocols for the use of 2-acetoxy-pentafluorobenzophenone in the synthesis of complex organic molecules, drawing upon established principles of fluorinated compound chemistry and benzophenone reactivity.

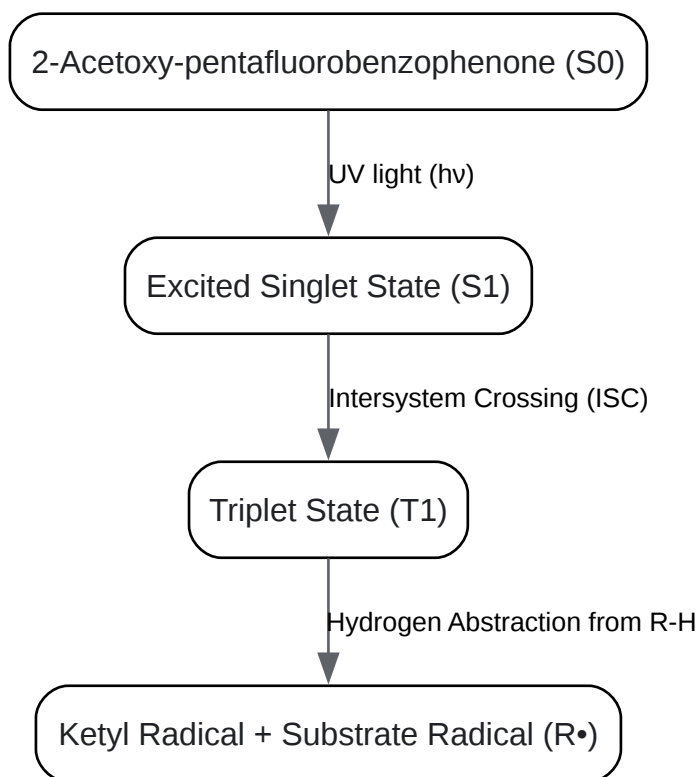
Part 1: Synthesis of Substituted Xanthenes via Intramolecular S_NAr

The highly fluorinated benzophenone scaffold is an excellent precursor for the synthesis of fluorinated xanthenes and other related heterocycles.^{[2][3]} The ortho-acetoxy group can be readily hydrolyzed to a hydroxyl group, which can then act as an intramolecular nucleophile, displacing an ortho-fluorine atom on the pentafluorophenyl ring in a cyclization reaction. This approach provides a facile route to novel fluorinated xanthone derivatives, which are of interest in medicinal chemistry and materials science.

Mechanistic Rationale:

The synthesis proceeds in two steps. First, the acetoxy group of 2-acetoxy-pentafluorobenzophenone is hydrolyzed under basic conditions to generate a 2-hydroxy-pentafluorobenzophenone intermediate. In the presence of a suitable base, the resulting phenoxide is well-positioned to undergo an intramolecular nucleophilic aromatic substitution (S_NAr) reaction, displacing the fluorine atom at the 2'-position of the pentafluorophenyl ring to form the xanthone core. The strong electron-withdrawing effect of the remaining fluorine atoms and the carbonyl group activates the ring for this transformation.





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Sources

- 1. Benzophenone: a ubiquitous scaffold in medicinal chemistry - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Synthesis of Fluorinated Benzophenones, Xanthenes, Acridones, and Thioxanthenes by Iterative Nucleophilic Aromatic Substitution - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. Synthesis of fluorinated benzophenones, xanthenes, acridones, and thioxanthenes by iterative nucleophilic aromatic substitution - PubMed [pubmed.ncbi.nlm.nih.gov]
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